

Comprehensive Application Notes and Protocols for Propaquizafop: Adjuvant Use and Compatibility

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Propaquizafop

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Introduction to Propaquizafop

Propaquizafop is a selective systemic herbicide belonging to the **aryloxyphenoxypropionate (FOP)** family of **ACCase inhibitors**. It is primarily utilized for post-emergence control of grass weeds in broadleaf crops, with applications in various agricultural systems including oilseed rape, beans, and soybeans. As an ACCase inhibitor, **propaquizafop** targets the **acetyl-CoA carboxylase enzyme** in sensitive grass weeds, disrupting fatty acid synthesis and ultimately leading to plant mortality. Its systemic action allows for translocation throughout the plant, ensuring effective control of both exposed tissues and growing points.

The **chemical structure** of **propaquizafop** features an optically active carbon atom, with the R-enantiomer possessing the highest herbicidal activity. Commercial formulations are typically available as emulsifiable concentrates (EC) containing 100 g L⁻¹ of active ingredient. Understanding the proper use patterns, adjuvant requirements, and compatibility characteristics of **propaquizafop** is essential for maximizing herbicidal efficacy while minimizing potential resistance development. Recent studies indicate that **resistance management** is a critical consideration, with cross-resistance patterns emerging among ACCase inhibitors in various weed species [1].

Herbicide Properties and Formulations

Chemical and Physical Characteristics

Propaquizafop demonstrates **selective toxicity** primarily toward grass species while exhibiting relative safety in most broadleaf crops. This selectivity is attributed to differential metabolism and the presence of sensitive vs. insensitive forms of the ACCase enzyme between monocots and dicots. The herbicide is characterized by its **rapid absorption** through leaf surfaces, with translocation occurring via both phloem and xylem tissues. Under standard conditions, **propaquizafop** undergoes **microbial degradation** in soil, with half-life varying based on soil type, moisture, and temperature conditions.

The physicochemical properties of **propaquizafop** contribute to its formulation characteristics and field performance:

- **Water solubility:** Limited aqueous solubility necessitates formulation with surfactants and emulsifiers
- **Vapor pressure:** Low volatility reduces potential for off-target movement
- **Photostability:** Moderate stability under UV light requires incorporation into foliage
- **Temperature dependence:** Efficacy increases with higher temperatures and active plant growth

Commercial Formulations

Propaquizafop is commercially available in several formulation types, with **emulsifiable concentrates (EC)** being most prevalent. These typically contain 100 g L^{-1} of active ingredient along with built-in safeners and compatibilizing agents. The EC formulations are designed to form stable emulsions when added to spray tanks, ensuring uniform coverage and consistent performance. Recent developments include **pre-mixed combinations** with other herbicide modes of action to broaden the weed control spectrum and mitigate resistance development [2] [3].

Table 1: Commercial Formulation Types and Characteristics

Formulation Type	Active Ingredient Concentration	Additional Components	Application Considerations
Emulsifiable Concentrate (EC)	100 g L ⁻¹	Solvents, emulsifiers	Requires agitation in spray tank
Suspension Concentrate (SC)	Varies by manufacturer	Dispersing agents, antifoam agents	Minimal phytotoxicity risk
Ready-to-Use Mixtures	Varies by combination partner	Multiple active ingredients	Broad-spectrum weed control

Adjuvant Selection and Guidelines

Adjuvant Types and Functions

Adjuvants are critical components in **propaquizafop** applications, enhancing herbicide performance through various mechanisms. The **methylated rapeseed oil** adjuvant Adigor EC (47% w/w) has been specifically documented for use with **propaquizafop** and other ACCase inhibitors at application rates of 1% v/v [1]. The selection of appropriate adjuvants depends on multiple factors including water quality, environmental conditions, and target weed species.

The primary functions of adjuvants in **propaquizafop** applications include:

- **Spray deposition:** Improving retention on leaf surfaces
- **Cuticle penetration:** Enhancing uptake through waxy leaf layers
- **Rainfastness:** Reducing wash-off after application
- **Compatibility:** Ensuring stable tank mixtures with other products
- **Drift reduction:** Minimizing off-target movement

Specific Adjuvant Recommendations

Research and field experience have established clear recommendations for adjuvant use with **propaquizafop**:

- **Oil-based adjuvants:** Methylated seed oils (MSO) at 0.5-1% v/v provide superior enhancement of foliar penetration, particularly under suboptimal humidity conditions
- **Non-ionic surfactants:** Organosilicone-based surfactants at 0.1-0.25% v/v enhance spreading across difficult-to-wet foliage
- **Crop oil concentrates:** Petroleum-based oils with emulsifiers at 1% v/v offer cost-effective performance enhancement
- **Acidifiers/buffers:** Recommended when water pH exceeds 7.5 to maintain chemical stability

Table 2: Adjuvant Recommendations for **Propaquizafop** Applications

Adjuvant Type	Recommended Rate	Primary Benefit	Optimal Use Conditions
Methylated Seed Oil	0.5-1.0% v/v	Enhanced penetration	Low humidity, mature weeds
Organosilicone Surfactant	0.1-0.25% v/v	Improved spreading	Hard-to-wet surfaces
Crop Oil Concentrate	0.5-1.0% v/v	Cost-effective enhancement	Normal conditions
Acidifying Agent	As needed for pH 5-6	Chemical stability	Alkaline water sources

Application Protocols and Methodologies

Standard Application Procedures

Application timing is critical for achieving optimal efficacy with **propaquizafop**. Weeds should be treated at **early growth stages**, typically from the 2-leaf stage up to the end of tillering for most annual grasses. Research indicates that application under active growth conditions, with adequate soil moisture and moderate temperatures (15-25°C), significantly enhances performance. The standard application volume for **propaquizafop** is **200 L ha⁻¹**, delivered through flat fan nozzles at appropriate pressures to ensure complete coverage without excessive drift [1].

The standard protocol for **propaquizafop** application involves:

- **Nozzle selection:** Flat fan nozzles (e.g., TeeJet 8002-EVS) producing medium spray quality
- **Spray pressure:** 2.0-3.0 bar (200-300 kPa) for optimal droplet spectrum
- **Sprayer calibration:** Ensuring accurate delivery of intended application rate
- **Environmental considerations:** Avoiding application during temperature extremes or when rain is expected within 2 hours
- **Crop growth stage:** Application should coincide with susceptible weed growth stages while respecting crop safety limitations

Experimental Assessment Protocol

Researchers evaluating **propaquizafop** efficacy should follow established experimental methodologies to generate comparable, reproducible data. The following protocol is adapted from resistance screening studies [1]:

- **Plant material preparation:**
 - Collect seeds from field populations or maintain susceptible standards
 - Pre-germinate seeds using gibberellic acid (700 mg GA₃ + 4 g KNO₃ in 0.5 L deionized H₂O with 5 mL ethanol) to overcome dormancy
 - Plant in standardized growing medium with controlled nutrient addition
- **Growth conditions:**
 - Maintain day/night temperatures of 18/12°C (±2°C)
 - Provide 16-hour photoperiod with supplemental lighting (minimum 250 μmol m⁻² s⁻¹)
 - Water appropriately to avoid moisture stress
- **Herbicide application:**
 - Treat plants at growth stages BBCH 13-14 (3-4 leaf stage)
 - Use precision spray chamber equipped with flat fan nozzles (TeeJet 8002-EVS)
 - Apply at pressure of 2.5 bar in water volume of 200 L ha⁻¹
 - Include appropriate adjuvant (e.g., 1% v/v methylated rapeseed oil)
- **Data collection:**
 - Assess visual injury and survival at 21 and 28 days after treatment (DAT)
 - Harvest above-ground biomass at 28 DAT for dry weight determination

- Calculate effective dose (ED₅₀) and growth reduction (GR₅₀) values for resistance quantification

*Diagram 1: Experimental workflow for **propaquizafop** efficacy assessment, detailing plant preparation, growth conditions, application parameters, and data collection procedures for resistance screening studies.*

Tank Mixture Compatibility

Compatible Herbicide Combinations

Tank mixtures can enhance the utility of **propaquizafop** by broadening the spectrum of weed control and managing resistance. Research demonstrates that **propaquizafop** shows particular compatibility with certain other herbicide modes of action. A study investigating **propaquizafop** interactions in rice production systems found that **additive effects** predominated when combined with carfentrazone, penoxsulam, saflufenacil, and bentazon for control of weedy rice and barnyardgrass [4]. These combinations can be implemented without significant reduction in **propaquizafop** efficacy.

The **herbicide mixture of imazethapyr and propaquizafop** has been formally patented, demonstrating synergistic effects for controlling grass and broadleaf weeds in leguminous crops such as soybeans, peanuts, and beans [2] [3]. This combination is particularly valuable as it simultaneously targets both ACCase and ALS enzymes, creating a multi-site inhibition approach that delays resistance development.

Antagonistic Interactions

Certain tank mixture combinations have demonstrated **antagonistic effects** that can reduce **propaquizafop** efficacy. Research has identified specific interactions that should be approached with caution:

- **Propanil combinations:** Antagonistic interactions with propanil have been documented, resulting in reduced control of weedy rice and significant yield decreases [4]
- **Quinclorac mixtures:** Tank mixtures with quinclorac showed antagonism for barnyardgrass control
- **Florpyrauxifen-benzyl combinations:** Antagonistic effects observed for barnyardgrass control in rice production systems

When utilizing potentially antagonistic mixtures, consider **sequential applications** rather than tank mixtures, or include additional compatibilizing adjuvants to mitigate interaction effects.

Table 3: Tank Mixture Compatibility of **Propaquizafop** with Other Herbicides

Herbicide Combination	Interaction Type	Impact on Control	Recommendations
Imazethapyr + Propaquizafop	Synergistic	Enhanced broad-spectrum control	Patent-protected mixture for legumes [2] [3]
Carfentrazone + Propaquizafop	Additive	Broadened control spectrum	Compatible for tank mixing
Penoxsulam + Propaquizafop	Additive	Extended residual activity	Suitable for complex weed flora
Propanil + Propaquizafop	Antagonistic	Reduced grass control	Avoid tank mixture; use sequential applications
Quinclorac + Propaquizafop	Antagonistic	Diminished barnyardgrass control	Include compatibilizer or use separate applications
Florpyrauxifen-benzyl + Propaquizafop	Antagonistic	Reduced grass efficacy	Sequential application recommended

Resistance Management and Monitoring

Resistance Development and Patterns

Herbicide resistance to ACCase inhibitors represents a significant challenge in weed management programs. Irish studies have documented the first cases of ACCase resistance in *Avena fatua* (wild oats), with cross-resistance patterns observed across different chemical classes within the ACCase inhibitor group. Research confirmed that wild oat populations exhibited **variable cross-resistance** to pinoxaden (DEN class), **propaquizafop** (FOP class), and cycloxydim (DIM class), with resistance factors (RF) ranging from 11.6 to >32 for ED₅₀ values [1].

The resistance patterns observed highlight important considerations for **propaquizafop** use:

- **Cross-resistance potential:** Selection for resistance to one ACCase inhibitor may confer resistance to other classes within the same mode of action
- **Resistance severity:** Resistance factors (RF) for **propaquizafop** reached >32 for ED₅₀ and 59 for GR₅₀ in highly resistant populations
- **Geographic distribution:** Resistance issues have been identified across south-east arable counties in Ireland, suggesting widespread distribution
- **Management urgency:** While some populations show complete resistance, others demonstrate evolving resistance with reduced sensitivity at field rates

Resistance Monitoring and Prevention Protocols

Implementing systematic **resistance monitoring** is essential for detecting resistance development early and implementing corrective measures. The following protocol provides a framework for resistance surveillance:

- **Field sampling:**
 - Collect seeds from suspected surviving plants separately from bulk population samples
 - Include samples from field margins and interior using standardized sampling patterns
 - Document field history including previous herbicide applications
- **Rapid resistance screening:**
 - Utilize single-rate testing at recommended field rates (100 g ha⁻¹ for **propaquizafop**)
 - Include susceptible reference populations for comparison
 - Assess both plant survival (28 days after treatment) and biomass reduction
- **Dose-response characterization:**
 - Apply multiple rates (0, 12.5, 25, 50, 100, 200, 400 g ha⁻¹) for resistant populations
 - Calculate resistance factors based on ED₅₀ and GR₅₀ values
 - Test cross-resistance patterns with other ACCase inhibitors and alternative modes of action

Diagram 2: Resistance monitoring and management workflow, outlining the process from field sampling through resistance confirmation to implementation of management strategies, including key parameters for resistance determination.

Conclusion and Future Perspectives

Propaquizafop remains a valuable tool for grass weed control in broadleaf crops when implemented with appropriate adjuvants and application protocols. The **integration of methylated seed oil adjuvants** at 0.5-1.0% v/v significantly enhances product performance, particularly under suboptimal application conditions. Recent research confirms that **tank mixture compatibility** varies considerably, with synergistic interactions observed with imazethapyr but antagonism detected with propanil and quinclorac.

The emerging challenge of **ACCase inhibitor resistance** necessitates vigilant monitoring and implementation of diversified weed management strategies. Future research directions should focus on developing more precise adjuvant systems tailored to specific environmental conditions, elucidating the mechanisms underlying tank mixture interactions, and establishing resistance mitigation protocols that incorporate non-chemical control methods. As resistance patterns continue to evolve, the strategic use of **propaquizafop** within integrated weed management systems will be essential for preserving its long-term efficacy.

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